Norverapamil-d7 Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Nor Verapamil-d7, Hydrochloride*
Cat. No.:	*B12424143*

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An in-depth exploration of the synthesis, analytical applications, and pharmacological significance of a key deuterated internal standard and active metabolite.

This guide provides a detailed technical overview of Norverapamil-d7 Hydrochloride, a deuterated analog of Norverapamil, the primary active metabolite of the widely used calcium channel blocker, Verapamil. Designed for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, synthesis, analytical methodologies, and the pharmacological context of this essential compound.

Core Compound Specifications

A foundational understanding of a compound begins with its fundamental properties. Norverapamil-d7 Hydrochloride is a stable, isotopically labeled version of Norverapamil, which is crucial for its primary application as an internal standard in quantitative bioanalysis.

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Property	Value	Source(s)
CAS Number	1216413-74-9	[1]
Molecular Formula	$C_{26}H_{30}D_7ClN_2O_4$	
Molecular Weight	484.08 g/mol	[2]
Appearance	White to off-white solid	[2]
Purity	Typically ≥98%	[1]
Deuterium Incorporation	Typically ≥99% atom D	[2]

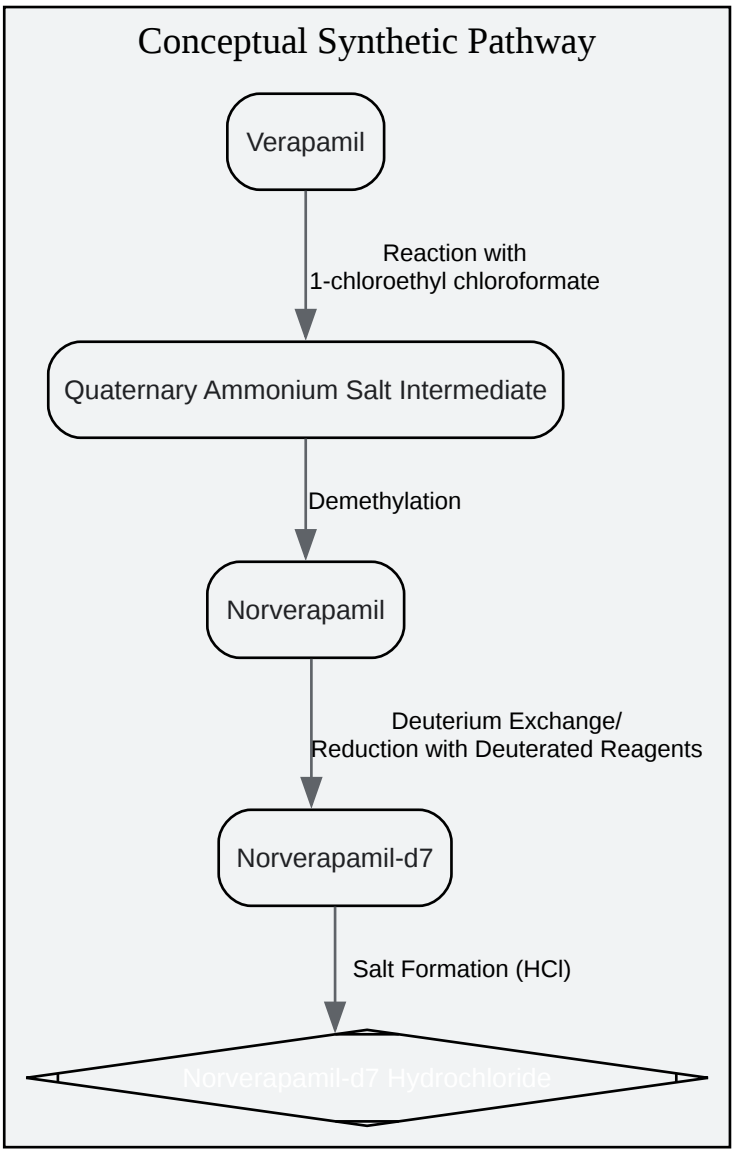
Synthesis and Characterization: Ensuring Analytical Integrity

The synthesis of Norverapamil-d7 Hydrochloride is a multi-step process that requires careful control to ensure high isotopic enrichment and chemical purity. While specific proprietary methods may vary, a general synthetic approach involves the deuteration of a suitable precursor followed by the final synthetic steps to yield the target molecule.

Postulated Synthetic Workflow

A plausible synthetic route can be conceptualized based on known organic chemistry principles and published methods for analogous compounds.[3][4] This often involves the use of deuterated reagents to introduce the deuterium atoms at specific positions in the molecule.

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Caption: A conceptual workflow for the synthesis of Norverapamil-d7 Hydrochloride.

A critical aspect of the synthesis is the introduction of the seven deuterium atoms. This can be achieved through various methods, including the use of deuterated alkylating agents or by catalytic deuterium exchange on a suitable intermediate.[5][6] The final step typically involves the formation of the hydrochloride salt to improve the compound's stability and solubility.

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Analytical Applications: The Gold Standard for Bioanalysis

The primary application of Norverapamil-d7 Hydrochloride is as an internal standard for the quantification of Norverapamil and its parent drug, Verapamil, in biological matrices.[7] Its utility stems from the fact that it is chemically identical to the analyte but has a different mass, allowing for precise and accurate measurement using mass spectrometry-based methods.

Experimental Protocol: LC-MS/MS Quantification of Verapamil and Norverapamil

The following is a representative protocol for the simultaneous determination of Verapamil and Norverapamil in human plasma using Norverapamil-d7 Hydrochloride as an internal standard. This protocol is based on established methodologies.[7][8][9][10]

1. Sample Preparation (Protein Precipitation):

- To 100 µL of human plasma in a microcentrifuge tube, add 10 µL of a working solution of Norverapamil-d7 Hydrochloride (the internal standard).
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

2. LC-MS/MS Analysis:

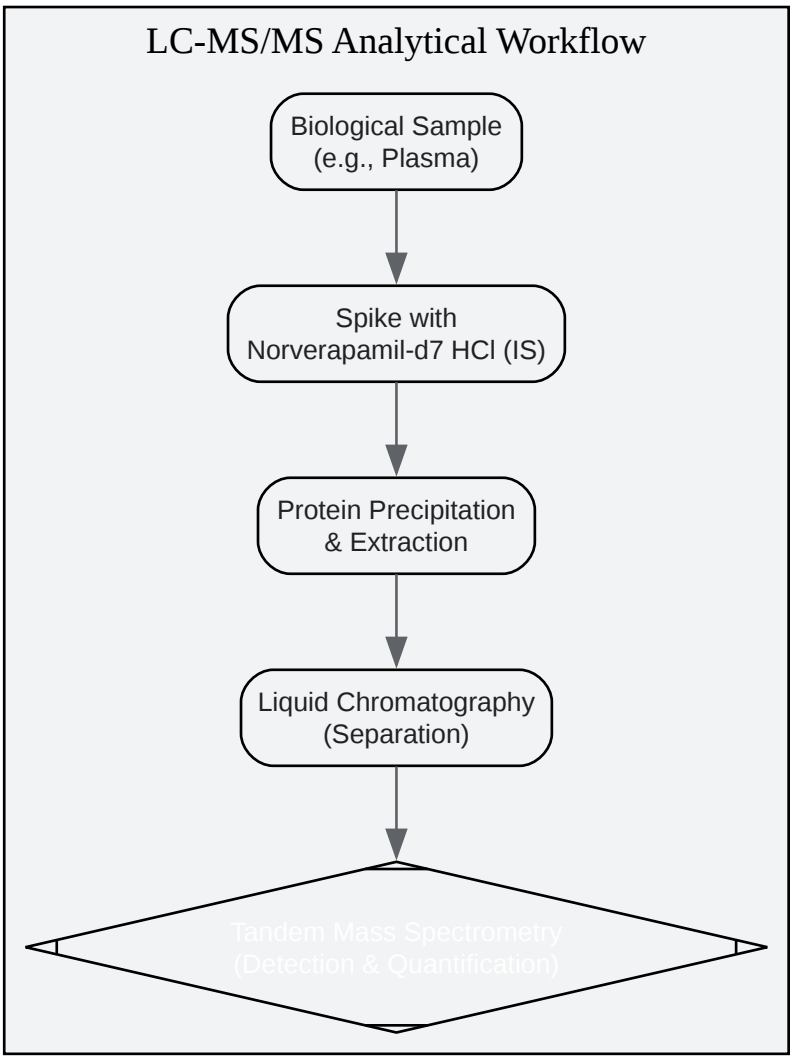
- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).

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- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate Verapamil, Norverapamil, and the internal standard.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.

- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Verapamil: m/z 455.3 → 165.2
    - Norverapamil: m/z 441.3 → 165.2
    - Norverapamil-d7: m/z 448.3 → 165.2
  - Data Analysis: The concentration of Verapamil and Norverapamil is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

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Caption: A streamlined workflow for bioanalytical quantification using Norverapamil-d7 HCl.

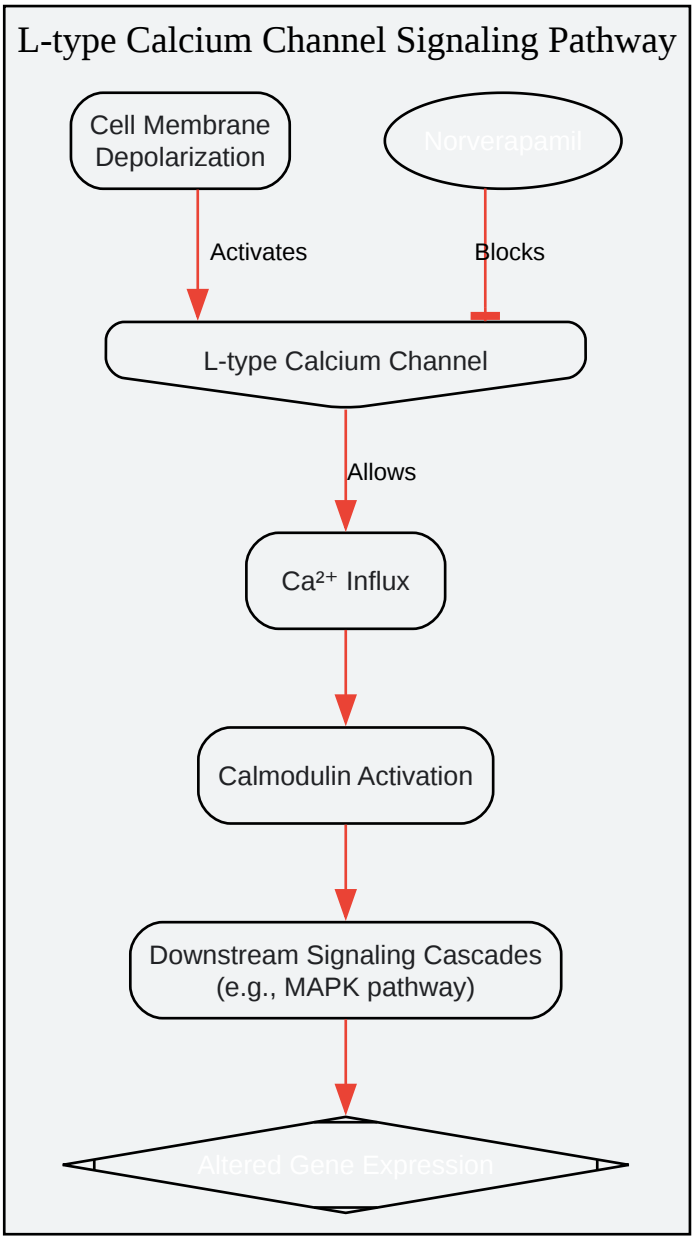
Pharmacological Significance: More Than Just an Internal Standard

Beyond its analytical utility, understanding the pharmacology of Norverapamil is crucial for interpreting pharmacokinetic and pharmacodynamic data. Norverapamil is the major, active N-demethylated metabolite of Verapamil.[11][12]

Mechanism of Action: L-type Calcium Channel Blockade

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Like its parent compound, Norverapamil exerts its therapeutic effects primarily by blocking L-type voltage-gated calcium channels.[13][14] This action inhibits the influx of calcium ions into cardiac and vascular smooth muscle cells, leading to a range of physiological effects.



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Caption: The inhibitory effect of Norverapamil on the L-type calcium channel signaling pathway. [13][15]

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The blockade of these channels results in:

- Vasodilation: Relaxation of arterial smooth muscle, leading to a decrease in blood pressure.
- Negative Inotropy: A reduction in the force of myocardial contraction.
- Negative Chronotropy: A decrease in heart rate.
- Negative Dromotropy: A slowing of atrioventricular conduction.

Interaction with P-glycoprotein (P-gp)

Norverapamil is also a potent inhibitor of P-glycoprotein (P-gp), a key efflux transporter involved in multidrug resistance.[11][12] This inhibition can have significant implications for drug-drug interactions, as the co-administration of Norverapamil (or its precursor, Verapamil) can increase the bioavailability and central nervous system penetration of P-gp substrate drugs.[16][17][18]

The mechanism of P-gp inhibition by Norverapamil is thought to be non-competitive, meaning it does not directly compete with substrates for the same binding site but rather alters the transporter's conformation or function.[16][18] This property is of significant interest in oncology research, where P-gp overexpression is a common mechanism of resistance to chemotherapy.

Conclusion

Norverapamil-d7 Hydrochloride is an indispensable tool for researchers in drug metabolism, pharmacokinetics, and clinical pharmacology. Its role as a stable, isotopically labeled internal standard ensures the accuracy and reliability of bioanalytical methods for its parent drug, Verapamil, and its active metabolite, Norverapamil. Furthermore, a thorough understanding of the pharmacological actions of Norverapamil, including its effects on L-type calcium channels and P-glycoprotein, is essential for a comprehensive interpretation of preclinical and clinical data. This guide provides a solid foundation for the effective utilization and understanding of this critical research compound.

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